

safe handling and storage of flammable propanol in the lab

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Propanol

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Technical Support Center: Propanol Handling and Storage

This guide provides essential information for the safe handling and storage of flammable **propanol** (1-**propanol** and 2-**propanol**/isopropanol) in a laboratory environment.

I. Quantitative Safety Data

The following table summarizes key quantitative safety data for **propanol** isomers.

Property	1-Propanol (n-Propanol)	2-Propanol (Isopropanol)	Reference
CAS Number	71-23-8	67-63-0	[1][2]
Flash Point	~15°C (59°F)	~12°C (54°F)	[3][4]
Autoignition Temperature	~365°C (689°F)	~399°C (750°F)	[3][4]
Flammable Limits in Air	~2.1% to 12% by volume	2.0% to 12.7% by volume	[3][4]
OSHA PEL (8-hr TWA)	200 ppm (500 mg/m ³)	400 ppm (980 mg/m ³)	[3][4][5]
ACGIH TLV (8-hr TWA)	200 ppm	200 ppm	[4][6]
ACGIH STEL	400 ppm	400 ppm	[4][6]
NFPA Health Rating	1 (Slight)	1 (Slight)	[3]
NFPA Flammability Rating	3 (High)	3 (High)	[3]
NFPA Reactivity Rating	0 (Stable)	0 (Stable)	[3]

II. Experimental Protocol: General Handling of Propanol

This protocol outlines the basic steps for safely handling **propanol** in a laboratory setting.

1. Pre-Experiment Preparation:

- Ensure a certified chemical fume hood is operational.[2]
- Clear the work area of all ignition sources, including open flames, hot plates, and spark-producing equipment.[7]
- Post "No Smoking" signs in the vicinity.[8]

- Locate the nearest eyewash station, safety shower, and appropriate fire extinguisher (Class B: alcohol-resistant foam, dry chemical, or CO2).[3][9]
- Assemble all necessary personal protective equipment (PPE).

2. Personal Protective Equipment (PPE):

- Wear chemical-resistant gloves (nitrile, butyl, or neoprene are suitable).[2][7]
- Don indirectly vented chemical splash goggles meeting ANSI/ISEA Z87.1 standards.[7] A face shield should be worn over goggles if there is a significant risk of splashing.[7]
- Wear a flame-resistant, fully-buttoned lab coat.[7]
- Ensure closed-toe shoes are worn.[7]

3. Handling Procedure:

- Conduct all work involving **propanol** within a certified laboratory chemical fume hood.[2]
- Use the smallest amount of **propanol** necessary for the experiment.[8]
- When transferring **propanol**, ground and bond containers and equipment to prevent static discharge.[3][8]
- Keep containers tightly sealed when not in use.[3][10]

4. Post-Experiment Procedures:

- Collect all **propanol**-containing waste in a clearly labeled, sealed, and compatible hazardous waste container.[2][11]
- Decontaminate the work area and any equipment used.
- Properly doff PPE, removing gloves first to avoid cross-contamination.[7]
- Wash hands thoroughly with soap and water after handling.[3]

III. Troubleshooting Guides & FAQs

Q1: What should I do in case of a **propanol** spill?

A1: The response to a **propanol** spill depends on its size.

- Small Spill (can be cleaned up in under 10 minutes):
 - Alert personnel in the immediate area.
 - Ensure all ignition sources are eliminated.[3]

- Wear appropriate PPE, including gloves, goggles, and a lab coat.[\[2\]](#)
- Contain the spill with absorbent pads or other inert material (e.g., sand, earth).[\[3\]](#)[\[8\]](#)
- Absorb the spilled **propanol**.
- Collect the contaminated absorbent material in a sealed container for hazardous waste disposal.[\[2\]](#)[\[12\]](#)
- Clean the spill area with soap and water.[\[13\]](#)
- Large Spill (more than 1 liter or cannot be cleaned up quickly):
 - Immediately evacuate the area and alert others.[\[14\]](#)
 - If safe to do so, eliminate nearby ignition sources.[\[3\]](#)
 - From a safe location, contact your institution's emergency response team (e.g., Environmental Health & Safety) or call 911.[\[2\]](#)[\[14\]](#)
 - Do not attempt to clean up a large spill without proper training and equipment.

Q2: How should I properly store **propanol** in the lab?

A2: Proper storage is crucial to prevent fires and maintain chemical stability.

- Location: Store in a cool, dry, well-ventilated area, ideally below 25°C (77°F).[\[3\]](#)[\[10\]](#) Keep it away from direct sunlight, heat, and ignition sources.[\[15\]](#)
- Cabinets: Store **propanol** in a designated flammable liquid storage cabinet.[\[15\]](#)[\[16\]](#) These cabinets are designed to be fire-resistant and contain spills.
- Refrigeration: Never store flammable liquids like **propanol** in a standard household refrigerator or freezer.[\[16\]](#) If refrigeration is required, use only "spark-proof" or "explosion-proof" refrigerators designed for flammable liquid storage.[\[17\]](#)
- Segregation: Store **propanol** away from incompatible materials, especially strong oxidizing agents like nitric or chromic acid.[\[18\]](#)

- Containers: Keep containers tightly sealed and properly labeled.^[3] Use containers made of compatible materials such as stainless steel, aluminum, or high-density polyethylene (HDPE).

Q3: What type of fire extinguisher should be used for a **propanol** fire?

A3: **Propanol** is a Class B flammable liquid.^[9] The appropriate fire extinguishers are:

- Alcohol-resistant foam^[3]
- Dry chemical (ABC or BC)^{[3][19]}
- Carbon dioxide (CO₂)^[3]

Do NOT use water to extinguish a **propanol** fire, as it can spread the flammable liquid.

Q4: How do I dispose of **propanol** waste?

A4: **Propanol** and materials contaminated with it must be treated as hazardous waste.^{[11][12]}

- Collect all **propanol** waste in a designated, compatible, and clearly labeled hazardous waste container with a tight-fitting lid.^{[11][20]}
- Do not mix **propanol** waste with other chemical waste streams unless permitted by your institution's waste management plan.^[20]
- Arrange for disposal through your institution's certified hazardous waste contractor.^[11]
- Pouring **propanol** down the drain is generally prohibited and can lead to environmental contamination and regulatory violations.^[11]

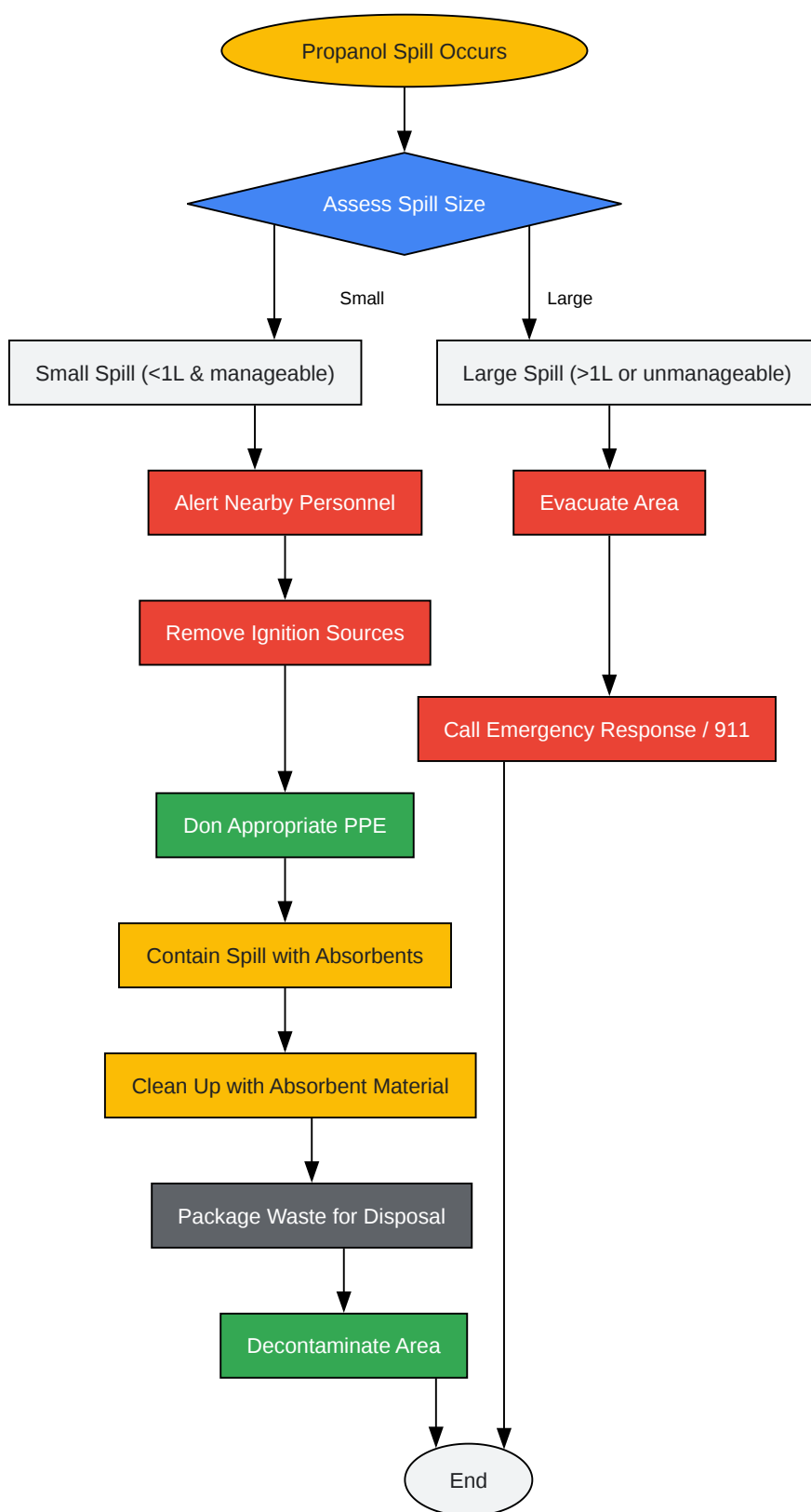
Q5: What are the first aid procedures for **propanol** exposure?

A5:

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or symptoms like dizziness persist, seek medical attention.^[3]

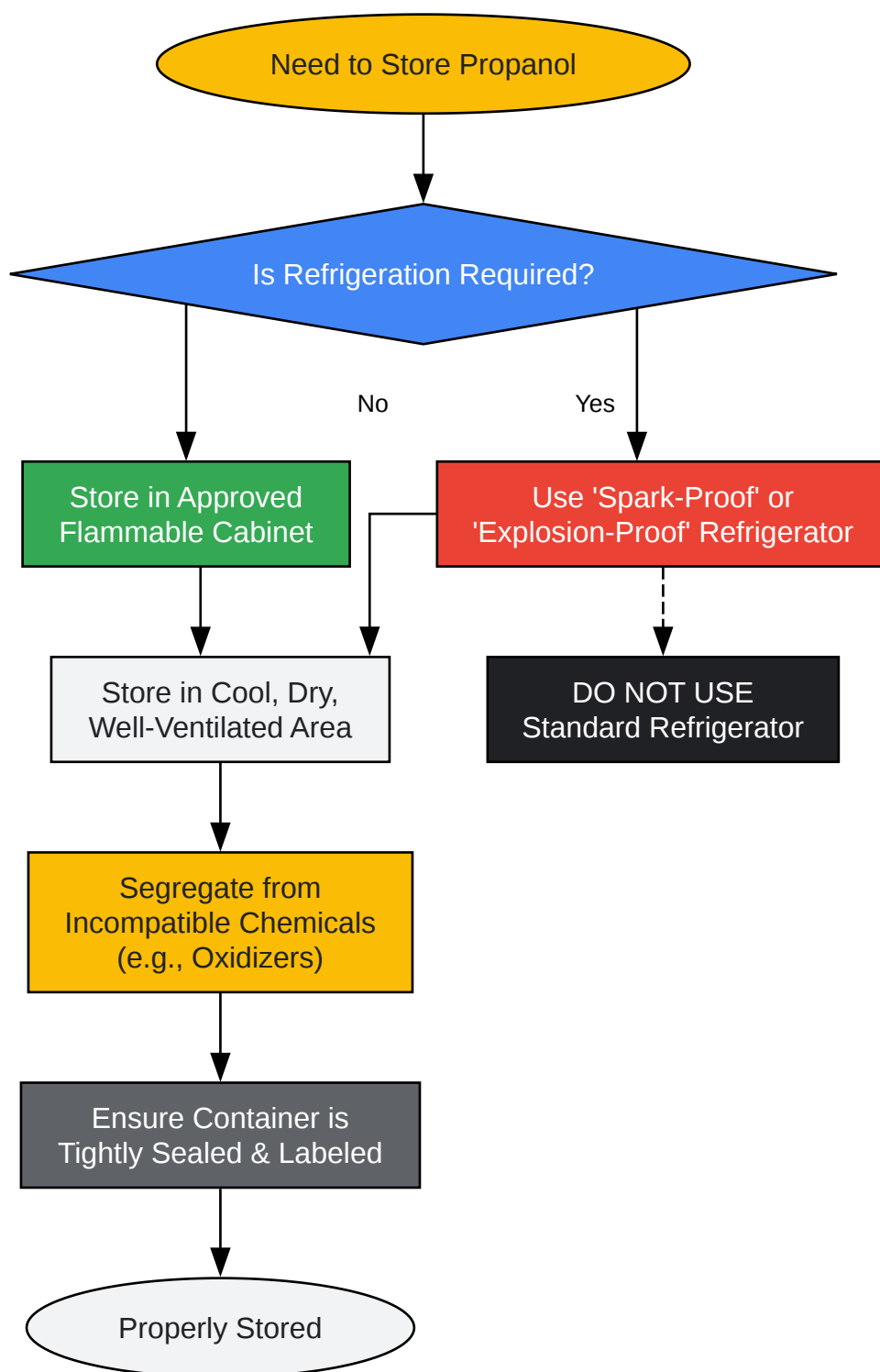
- Skin Contact: Remove contaminated clothing and wash the affected skin thoroughly with soap and water for at least 15 minutes.[\[3\]](#)
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open.[\[3\]](#)[\[7\]](#) Seek immediate medical attention.[\[3\]](#)
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical assistance.[\[3\]](#)

IV. Visualized Workflows



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Caption: Decision workflow for responding to a **propanol** spill.



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Caption: Logical relationship for proper **propanol** storage.

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- To cite this document: BenchChem. [safe handling and storage of flammable propanol in the lab]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b129219#safe-handling-and-storage-of-flammable-propanol-in-the-lab>]

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